

(S)-1-(3-Methoxyphenyl)ethylamine material safety data sheet (MSDS)

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Compound of Interest

Compound Name:	(S)-1-(3-Methoxyphenyl)ethylamine
Cat. No.:	B1588291

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An In-depth Technical Guide to the Material Safety Data Sheet for **(S)-1-(3-Methoxyphenyl)ethylamine**

This document provides a comprehensive safety and handling guide for **(S)-1-(3-Methoxyphenyl)ethylamine** (CAS No. 82796-69-8), a chiral building block frequently utilized in organic synthesis, particularly within pharmaceutical research and development.^[1] Moving beyond the standard template of a Material Safety Data Sheet (MSDS), this guide synthesizes regulatory data with practical, field-proven insights. It is designed for researchers, scientists, and drug development professionals to foster a deep understanding of the compound's hazard profile and to implement robust safety protocols grounded in the principles of chemical reactivity and risk mitigation.

Core Hazard Profile and Chemical Rationale

(S)-1-(3-Methoxyphenyl)ethylamine is classified as a hazardous substance requiring careful handling.^{[2][3]} Its risk profile is rooted in its chemical structure: a primary amine attached to a substituted aromatic ring. This functionality is the primary driver of its corrosive and toxic properties.

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear summary of its dangers.^{[4][5]}

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[4] [5]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage.[4][5]
Serious Eye Damage	Category 1	H318: Causes serious eye damage.[4][5]
Skin Sensitization	Category 1/1A	H317: May cause an allergic skin reaction.[4][5]
Acute Toxicity, Inhalation	Category 3/4	H331/H332: Toxic or harmful if inhaled.[4][6]
Aquatic Hazard (Chronic)	Category 3	H412: Harmful to aquatic life with long lasting effects.[4][5] [6]

Expertise & Causality:

- Corrosivity (H314/H318): As a primary amine, this compound is basic. On contact with moisture on the skin or in the eyes, it can cause severe chemical burns by disrupting cell membranes and hydrolyzing proteins. The severity (Category 1B) necessitates immediate and thorough rinsing upon any contact.[7]
- Toxicity (H302/H331): The toxicity profile is typical for biologically active amines. If ingested or inhaled, it can be readily absorbed into the bloodstream, potentially interfering with neurological or other physiological processes. The "harmful" and "toxic" classifications underscore the need for stringent engineering controls like fume hoods to prevent systemic exposure.[6]
- Sensitization (H317): Repeated skin contact can lead to allergic sensitization.[4] This is a crucial consideration for researchers who may handle this or structurally similar compounds frequently. Once an individual is sensitized, even minute exposures can trigger a significant allergic reaction.

Physicochemical Data for Risk Assessment

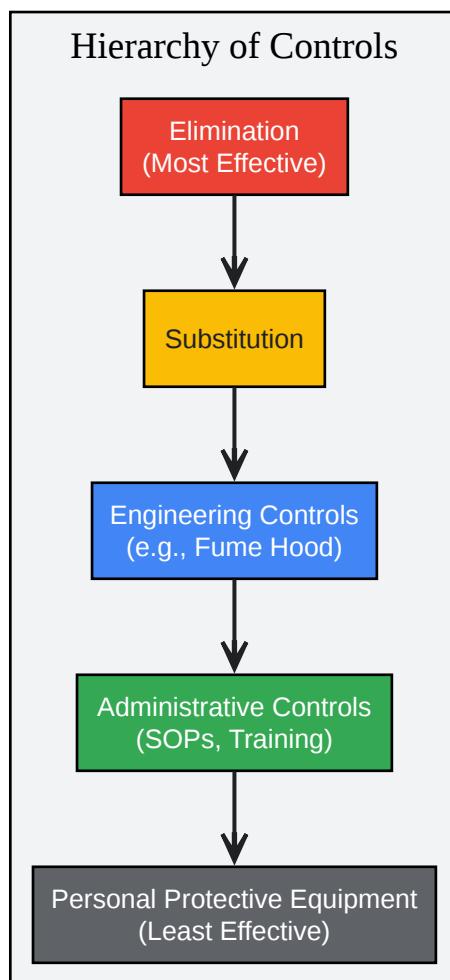
Understanding the physical properties of a chemical is fundamental to designing safe experiments and anticipating its behavior under various conditions.

Property	Value	Source
Molecular Formula	C ₉ H ₁₃ NO	[4][8]
Molecular Weight	151.21 g/mol	[4][5]
Appearance	Colorless to very pale yellow liquid	[2][8]
Odor	Amine-like	[2]
Boiling Point	66 °C @ 0.38 mmHg	[6]
Density	1.023 - 1.028 g/cm ³	[2][6]
Flash Point	> 100 °C / > 212 °F	[2][6]
pH	10.9 (10 g/L solution @ 20°C)	[2]
Solubility	Soluble in organic solvents. Limited water solubility (10 g/L).	[1][2]

Insight for Application: The high boiling point and low vapor pressure at standard temperature suggest a limited inhalation hazard from the liquid itself at rest.[1][6] However, the risk increases significantly if the material is heated, aerosolized, or used in a low-pressure system. The flash point above 100°C indicates it is not classified as flammable, but it is combustible and should be kept away from ignition sources.[2][9]

The Hierarchy of Controls: A Self-Validating System for Safety

Effective safety management prioritizes engineering and administrative controls over sole reliance on Personal Protective Equipment (PPE). This hierarchy provides a systematic and robust framework for minimizing risk.



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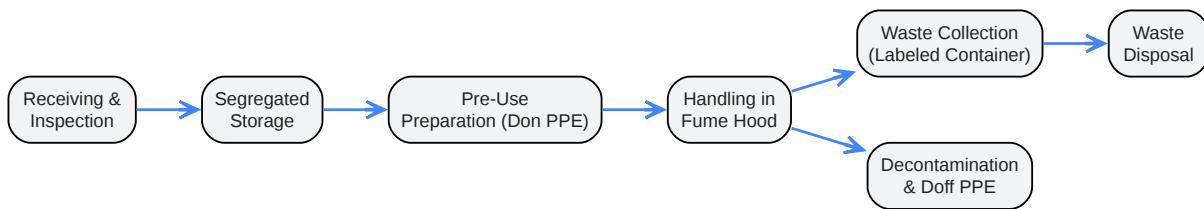
Caption: The Hierarchy of Controls prioritizes strategies from most to least effective.

- Engineering Controls: Always handle **(S)-1-(3-Methoxyphenyl)ethylamine** inside a certified chemical fume hood to prevent inhalation of vapors or aerosols.[3][10] An eyewash station and safety shower must be immediately accessible.[2][7]
- Administrative Controls: Develop and strictly follow Standard Operating Procedures (SOPs) for all experiments involving this compound. All personnel must be trained on its specific hazards and emergency procedures.
- Personal Protective Equipment (PPE): PPE is the final barrier of protection and must be selected carefully based on the corrosive nature of the compound.[11][12]

Protection Type	Specification	Rationale and Best Practices
Eye/Face Protection	Chemical safety goggles and a face shield.[7][12]	Due to the severe eye damage risk (H318), goggles are mandatory. A face shield is required when there is any splash potential.[12][13]
Hand Protection	Chemical-resistant gloves (e.g., neoprene, butyl rubber). [7][12]	Standard nitrile gloves offer only splash protection and should be changed immediately upon contact.[11] For extended handling, more robust gloves are necessary. Always inspect gloves before use.
Skin/Body Protection	Flame-resistant lab coat, long pants, and closed-toe shoes.	A lab coat protects against splashes.[11] Cotton or other non-synthetic clothing should be worn underneath, as synthetic fabrics can melt to the skin in a fire.
Respiratory Protection	Not typically required if handled in a fume hood.	If engineering controls fail or for large-scale spills, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[7][12]

Experimental Workflow and Protocols

A structured workflow ensures safety at every stage of handling, from receipt to disposal.



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Caption: A typical safe handling workflow for hazardous chemicals.

Protocol for Standard Laboratory Handling

- Preparation: Before retrieving the chemical, ensure the fume hood is operational and the work area is clear. Confirm the location of the nearest safety shower and eyewash station.
- Don PPE: Put on all required PPE as specified in the table above.
- Transport: Transport the chemical container in a secondary, chemically resistant container.
- Dispensing: Perform all transfers and dispensing of the liquid inside the fume hood. Use appropriate tools (e.g., pipette, syringe) to avoid splashes.
- Post-Handling: Securely close the primary container. Decontaminate any surfaces that may have been exposed.
- Waste: Dispose of contaminated consumables (e.g., pipette tips, gloves) in a designated, labeled hazardous waste container.^[2]
- Doff PPE: Remove PPE in the correct order (gloves first) to avoid self-contamination. Wash hands thoroughly with soap and water.

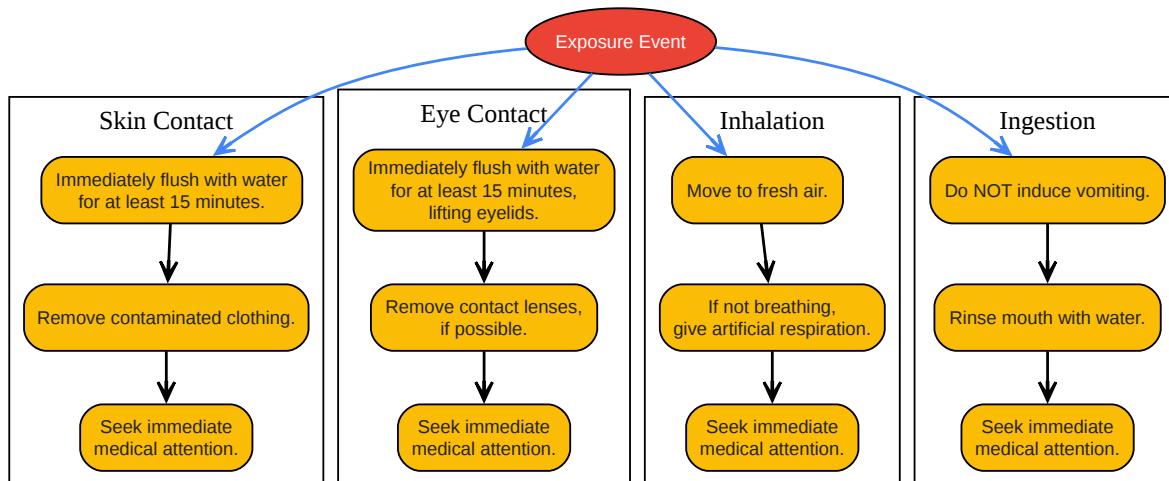
Protocol for Storage

- Location: Store in a cool, dry, well-ventilated area designated for corrosive materials.^{[2][3]}
- Container: Keep the container tightly closed to prevent absorption of moisture and CO₂ from the air.^[2]

- Incompatibilities: Segregate from strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.^[3] Accidental mixing can cause violent reactions.
- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant hazard pictograms.

Emergency Response Protocols

Immediate and correct action is critical in the event of an exposure or spill.



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Caption: Decision-making workflow for first aid response to chemical exposure.

First-Aid Measures

- General Advice: Show the Safety Data Sheet to the attending medical professional.^[2] Immediate medical attention is required for all but the most minor, quickly decontaminated exposures.^[3]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids.^{[2][14]} Remove contact lenses if present and

easy to do.[2] Seek immediate medical attention.[7]

- Skin Contact: Immediately take off all contaminated clothing.[7] Wash the affected area with plenty of soap and water for at least 15 minutes.[2][14] Seek immediate medical attention as chemical burns may not be immediately apparent.[3]
- Inhalation: Move the individual to fresh air at once.[2][14] If breathing is difficult or has stopped, provide artificial respiration (avoiding mouth-to-mouth if the substance was ingested).[3] Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting.[2][3] This is critical, as the corrosive nature of the compound can cause secondary damage to the esophagus during emesis.[3] Rinse the mouth with water and have the person drink plenty of water if they are conscious.[2] Seek immediate medical attention.[7]

Spill Response Protocol

- Evacuate: Immediately alert others and evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Control: Prevent the spill from spreading by using an inert absorbent material (e.g., sand, vermiculite). Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Neutralize & Absorb: For small spills, cautiously neutralize with a weak acid (e.g., citric acid solution) before soaking up with an inert absorbent material.
- Collect: Carefully scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.[2][10]
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Report: Report the incident to the appropriate safety personnel.

Disposal Considerations

Chemical waste must be handled in accordance with all local, regional, and national regulations.[9][15]

- Waste Stream: Dispose of unused **(S)-1-(3-Methoxyphenyl)ethylamine** and any spill cleanup materials as hazardous chemical waste.
- Containerization: Use a designated, properly labeled, and sealed container for waste.
- Prohibition: Never dispose of this chemical down the drain or in general waste, as it is harmful to aquatic life.[2][5]

This guide is intended to augment, not replace, the official Safety Data Sheet provided by the manufacturer and the established safety protocols of your institution. A culture of safety, grounded in a thorough understanding of the chemicals being handled, is paramount to successful and safe research.

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